

Essential Safety and Handling Guidance for SJA710-6

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Compound of Interest

Compound Name: SJA710-6

Cat. No.: B2789448

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Disclaimer: A specific Safety Data Sheet (SDS) for a substance designated "**SJA710-6**" could not be located. The following guidance is based on a safety data sheet for a similarly named product, "S110 WATERBORNE REDUCER SPECIAL," and general principles of laboratory safety. It is imperative to obtain the specific SDS for **SJA710-6** from the manufacturer before any handling, storage, or disposal of the substance.

Immediate Safety and Logistical Information

In the absence of a specific SDS for **SJA710-6**, a conservative approach to handling is essential. The following recommendations are based on general best practices for handling chemicals with unknown hazard profiles.

Personal Protective Equipment (PPE):

When handling a substance with unknown properties, it is prudent to start with a comprehensive level of personal protection. The Occupational Safety and Health Administration (OSHA) and the US Environmental Protection Agency (EPA) outline different levels of PPE to protect against varying degrees of hazard.^{[1][2]} For a substance of unknown toxicity and irritancy, Level D protection should be considered the minimum, with the option to escalate to Level C if there is any suspicion of airborne hazards.

PPE Level	Description	Recommended Equipment
Level D	Minimum protection against nuisance contamination only. [3]	Coveralls, gloves, safety glasses or chemical splash goggles, and chemical-resistant steel-toe boots/shoes.[2][3]
Level C	Required when the concentration and type of airborne substances are known and air-purifying respirators can be used.	Full-face or half-mask air-purifying respirators, hooded chemical-resistant clothing, inner and outer chemical-resistant gloves, and chemical-resistant boots.

General Handling and Storage:

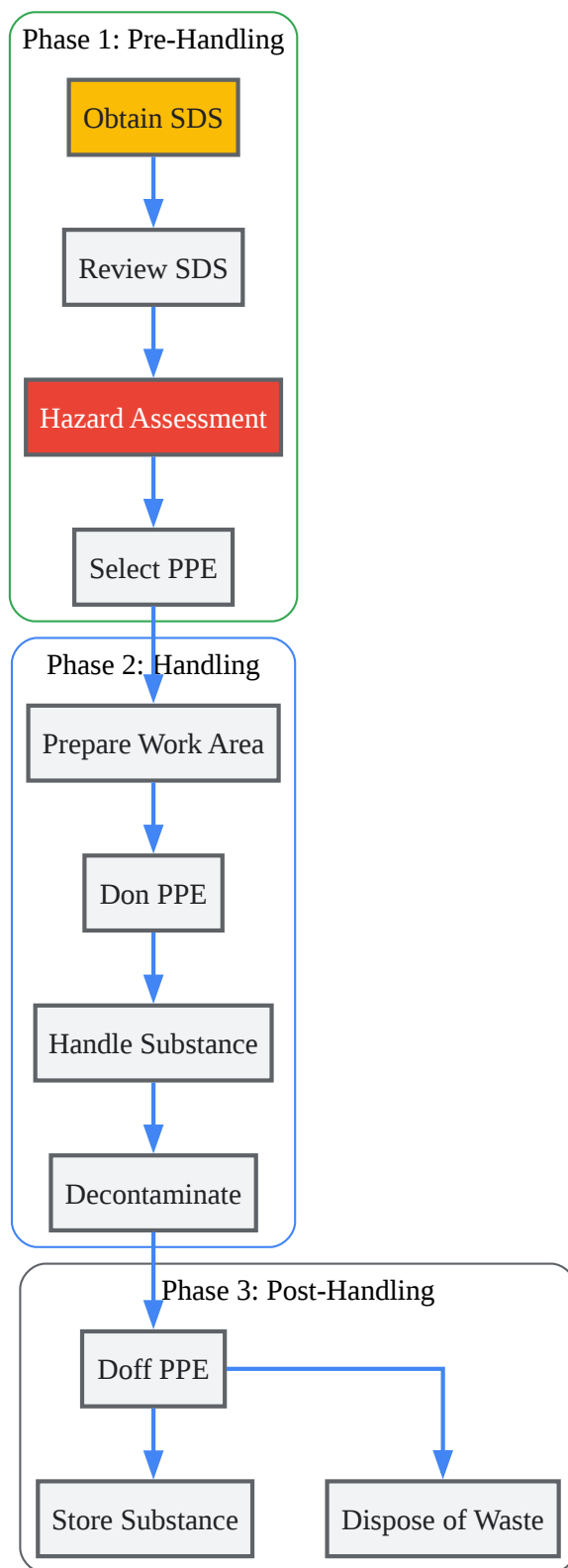
- Handle the substance in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated place.
- Wash hands thoroughly after handling.

Disposal Plan:

- All waste material should be treated as hazardous unless confirmed otherwise.
- Dispose of the substance and any contaminated materials in accordance with all applicable federal, state, and local regulations.
- Do not allow the substance to enter sewers or surface and ground water.

Procedural Guidance

The following is a step-by-step workflow for the initial assessment and handling of a chemical with unknown hazards.



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Chemical Handling Workflow

Information from a Tangentially Related Safety Data Sheet

A safety data sheet for S110 WATERBORNE REDUCER SPECIAL was identified, which is presented here for informational purposes only. It is crucial to understand that this product is not confirmed to be **SJA710-6**.

According to the available SDS, S110 WATERBORNE REDUCER SPECIAL is not classified as a hazardous substance.

Summary of Safety Data for S110 WATERBORNE REDUCER SPECIAL:

Parameter	Value
Classification	Not classified according to Regulation (EC) No 1272/2008.
Hazard Pictograms	Void.
Signal Word	Void.
Hazard Statements	Void.
Personal Precautions	Not required.
First Aid - Inhalation	Supply fresh air; consult a doctor in case of complaints.
First Aid - Skin Contact	Generally, the product does not irritate the skin.
First Aid - Eye Contact	Rinse opened eye for several minutes under running water.
First Aid - Swallowing	If symptoms persist, consult a doctor.

It is critical to re-emphasize that the information for S110 WATERBORNE REDUCER SPECIAL should not be used as a substitute for a specific SDS for **SJA710-6**. The differing identifiers

suggest these are distinct substances, and their safety profiles could vary significantly. Always prioritize obtaining the correct safety data sheet from the manufacturer.

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References

- 1. Personal Protective Equipment - Overview | Occupational Safety and Health Administration [osha.gov]
- 2. epa.gov [epa.gov]
- 3. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]
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